

# Physical properties of benzyltrimethylammonium fluoride

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## Compound of Interest

Compound Name: *Benzyltrimethylammonium fluoride*

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## An In-depth Technical Guide to the Physical Properties of **Benzyltrimethylammonium Fluoride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **benzyltrimethylammonium fluoride**. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize or are considering this reagent in their work. The guide includes a detailed summary of its physical characteristics, experimental protocols for its synthesis, and key safety and handling information.

## Core Physical and Chemical Properties

**Benzyltrimethylammonium fluoride** is a quaternary ammonium salt that serves as a soluble source of fluoride ions in organic solvents.<sup>[1]</sup> It is most commonly available and used in its hydrate form due to its hygroscopic nature.<sup>[1][2][3]</sup> The anhydrous form is not practically obtainable as attempts to remove the water of hydration typically lead to decomposition.<sup>[1]</sup> Its primary application in organic synthesis is the cleavage of silyl ether protecting groups.<sup>[1][2]</sup>

The physical and chemical properties of **benzyltrimethylammonium fluoride** and its hydrate are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>16</sub> FN (Anhydrous) C <sub>10</sub> H <sub>18</sub> FNO (Hydrate)	[2][4][5]
Molecular Weight	169.24 g/mol (Anhydrous) 187.25 g/mol (Hydrate)	[2][5][6]
Appearance	Colorless or white crystalline solid.	[4]
Melting Point	181-183 °C (for the hydrate).	[1][7]
Boiling Point	Not applicable; decomposes upon heating.	[8]
Solubility	Soluble in water and organic solvents such as alcohols and ethers.	[4]
Stability	Stable under dry and dark conditions. It is hygroscopic.	[2][4]

## Spectral Data

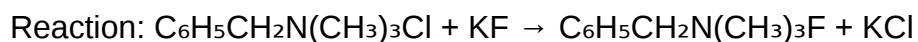
Spectroscopic data is crucial for the identification and characterization of **benzyltrimethylammonium fluoride**.

- <sup>1</sup>H NMR: In DMSO-d<sub>6</sub>, characteristic peaks appear at approximately 3.02 ppm (singlet, 9H, N(CH<sub>3</sub>)<sub>3</sub>) and 4.54 ppm (singlet, 2H, CH<sub>2</sub>).[9]
- <sup>13</sup>C NMR: Data for the hydrate is available and can be used for structural confirmation.[10][11]
- <sup>19</sup>F NMR: As a source of fluoride ions, <sup>19</sup>F NMR is a key technique for studying its reactions. The chemical shift is highly sensitive to the local chemical environment.[12]

## Experimental Protocols

# Synthesis of Benzyltrimethylammonium Fluoride Hydrate

The most common method for synthesizing **benzyltrimethylammonium fluoride** hydrate is through a halide exchange reaction.<sup>[2]</sup>



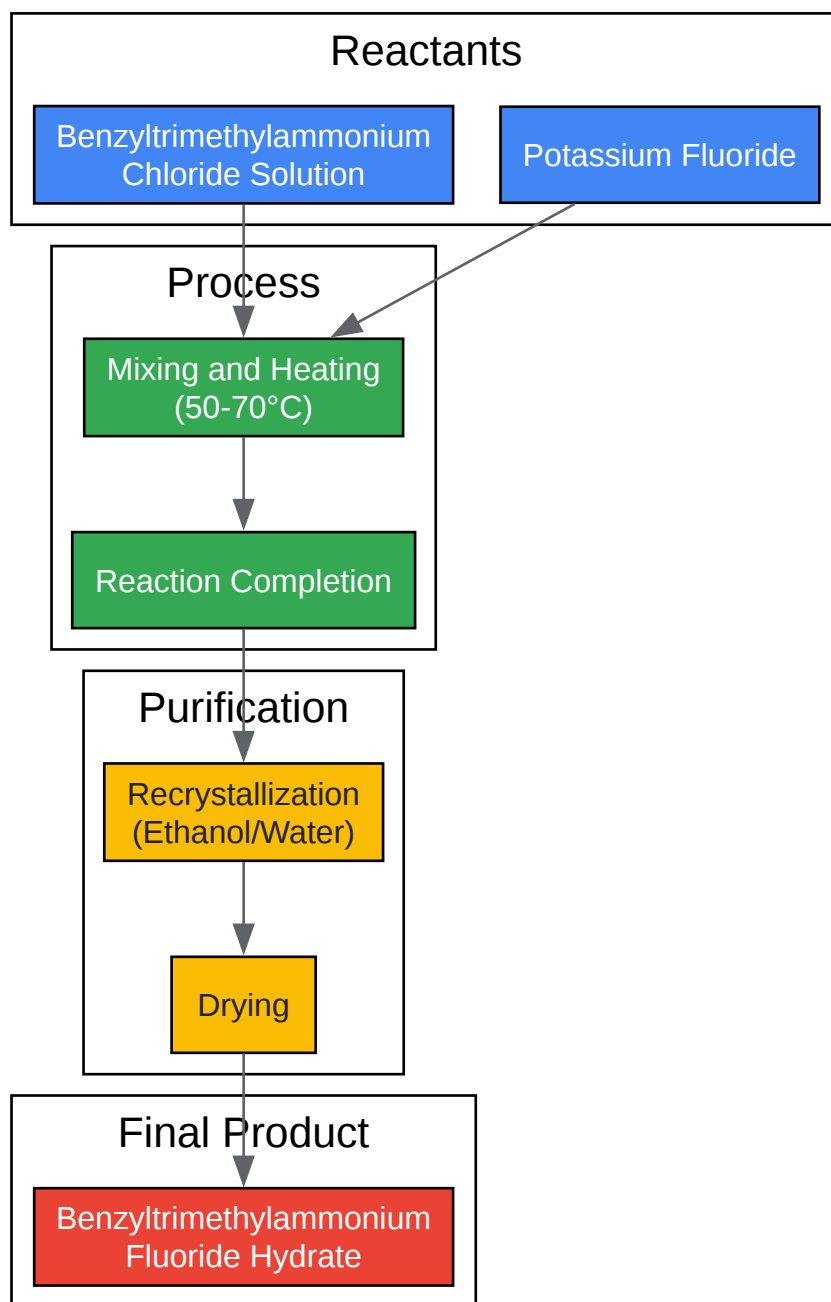
Materials:

- Benzyltrimethylammonium chloride
- Potassium fluoride (or another fluoride source like NaF or AgF)<sup>[2][9]</sup>
- Deionized water
- Ethanol

Procedure:

- Dissolve benzyltrimethylammonium chloride in deionized water.
- Gradually add a stoichiometric equivalent of potassium fluoride to the solution while stirring continuously.
- Heat the reaction mixture to between 50-70 °C to increase the reaction rate, with careful temperature monitoring to prevent decomposition.<sup>[2]</sup>
- After the reaction is complete, the product can be isolated.
- Purification (Recrystallization): The crude product can be purified by recrystallization from an ethanol/water mixture (e.g., 4:1 v/v) to yield needle-like crystals of high purity.<sup>[2]</sup>
- Purification (Ion Exchange): To remove chloride impurities, the product can be passed through a strong anion exchange resin.<sup>[2]</sup>
- The final product, **benzyltrimethylammonium fluoride** hydrate, should be stored in a dry environment due to its hygroscopic nature.

## Synthesis of Benzyltrimethylammonium Fluoride Hydrate



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Caption: Workflow for the synthesis of **benzyltrimethylammonium fluoride** hydrate.

## Application Protocol: Cleavage of Silyl Ethers

**Benzyltrimethylammonium fluoride** is highly effective for the deprotection of silyl ethers, a common protecting group for hydroxyl functionalities.[2]

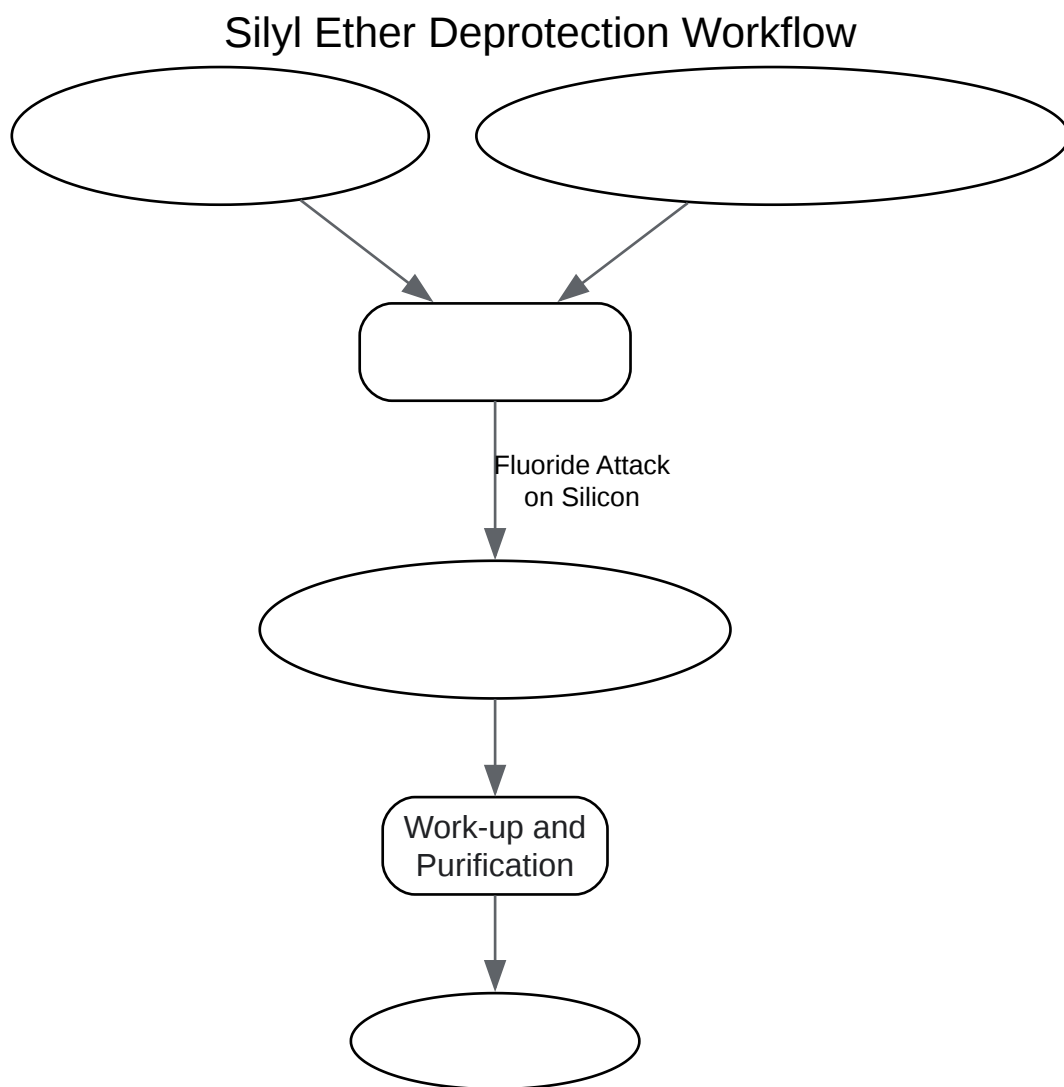
General Reaction:  $\text{R-O-SiR}'_3 + [\text{C}_6\text{H}_5\text{CH}_2\text{N}(\text{CH}_3)_3]^+\text{F}^- \rightarrow \text{R-OH} + \text{F-SiR}'_3 + [\text{C}_6\text{H}_5\text{CH}_2\text{N}(\text{CH}_3)_3]^+$

Materials:

- Silyl-protected alcohol
- **Benzyltrimethylammonium fluoride** hydrate
- Anhydrous organic solvent (e.g., THF, acetonitrile)

Procedure:

- Dissolve the silyl-protected alcohol in an appropriate anhydrous organic solvent under an inert atmosphere (e.g., nitrogen or argon).
- Add **benzyltrimethylammonium fluoride** hydrate to the solution. The reaction is typically run at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC) or another suitable analytical technique.
- Upon completion, quench the reaction with a suitable reagent (e.g., water or a saturated aqueous solution of ammonium chloride).
- Extract the product with an organic solvent, wash the organic layer, dry it over an anhydrous salt (e.g.,  $\text{Na}_2\text{SO}_4$  or  $\text{MgSO}_4$ ), and concentrate it under reduced pressure.
- Purify the resulting alcohol product using column chromatography or another appropriate method.



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Caption: General workflow for the deprotection of silyl ethers.

## Safety and Handling

**Benzyltrimethylammonium fluoride** is a hazardous substance and requires careful handling. [\[13\]](#)

- Hazard Classification: It is classified as an irritant, causing skin, eye, and respiratory system irritation. [\[4\]](#)[\[5\]](#)[\[13\]](#)

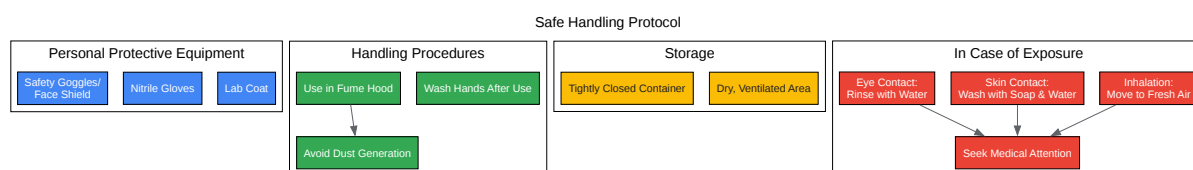
- GHS Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[5][13]

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[4][13]
- Skin Protection: Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat.[4][13]
- Respiratory Protection: Use only in a well-ventilated area or in a chemical fume hood. If dust is generated, a NIOSH-approved respirator is recommended.[4][13][14]

#### Handling and Storage:

- Store in a tightly closed container in a dry, well-ventilated place.[4][13]
- Avoid contact with strong oxidizing agents and acids.[4]
- Wash hands thoroughly after handling.[13]



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Caption: Key safety and handling protocols for **benzyltrimethylammonium fluoride**.

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